

5-Methoxy-2-nitrobenzaldehyde material safety data sheet (MSDS)

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This document provides a comprehensive overview of the safety, handling, and toxicological properties of **5-Methoxy-2-nitrobenzaldehyde** (CAS No. 20357-24-8). The information is intended to guide laboratory personnel in the safe use and management of this compound.

Chemical Identification and Physical Properties

5-Methoxy-2-nitrobenzaldehyde is an aromatic organic compound with the chemical formula C₈H₇NO₄.^{[1][2]} It is recognized under various synonyms, including 2-Formyl-4-methoxynitrobenzene and 3-Formyl-4-nitroanisole.^[2]

Table 1: Physicochemical Properties of **5-Methoxy-2-nitrobenzaldehyde**

Property	Value	Source(s)
CAS Number	20357-24-8	[1]
Molecular Formula	C ₈ H ₇ NO ₄	[1] [2]
Molecular Weight	181.15 g/mol	[1]
Appearance	Solid	
Melting Point	Data not available	[3]
Boiling Point	Data not available	[3]
Density	Data not available	[3]
Flash Point	Not applicable	
Solubility	Data not available	

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Methoxy-2-nitrobenzaldehyde** is classified as a hazardous substance.[\[4\]](#) The primary hazards are related to skin, eye, and respiratory irritation.

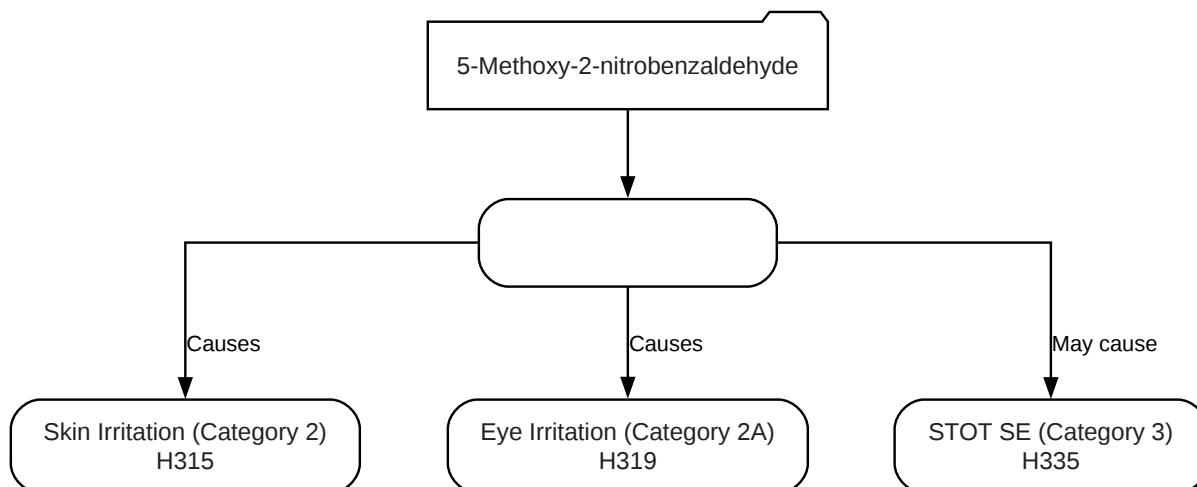
Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin corrosion/irritation	2	H315: Causes skin irritation	[4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	[4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	[4]

GHS Pictograms:

Warning

The following diagram illustrates the logical relationship of the GHS hazard classifications.



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Caption: GHS Hazard Classification for **5-Methoxy-2-nitrobenzaldehyde**.

Toxicological Information

Detailed toxicological studies, such as the determination of LD50 (median lethal dose) and LC50 (median lethal concentration), for **5-Methoxy-2-nitrobenzaldehyde** are not readily available in the reviewed literature.^[5] The primary health effects are considered to be irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.^[4]

Table 3: Summary of Toxicological Data

Endpoint	Route of Exposure	Species	Value	Source(s)
Acute Toxicity (LD50)	Oral	Not reported	No data available	[5]
Acute Toxicity (LD50)	Dermal	Not reported	No data available	[5]
Acute Toxicity (LC50)	Inhalation	Not reported	No data available	[5]

Handling, Storage, and Personal Protective Equipment

Safe handling and storage are crucial to minimize exposure and ensure laboratory safety.

Handling

- Handle in a well-ventilated area to avoid dust formation and inhalation.[\[5\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Use non-sparking tools and prevent electrostatic discharge.[\[5\]](#)

Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- The storage class for this chemical is 11: Combustible Solids.

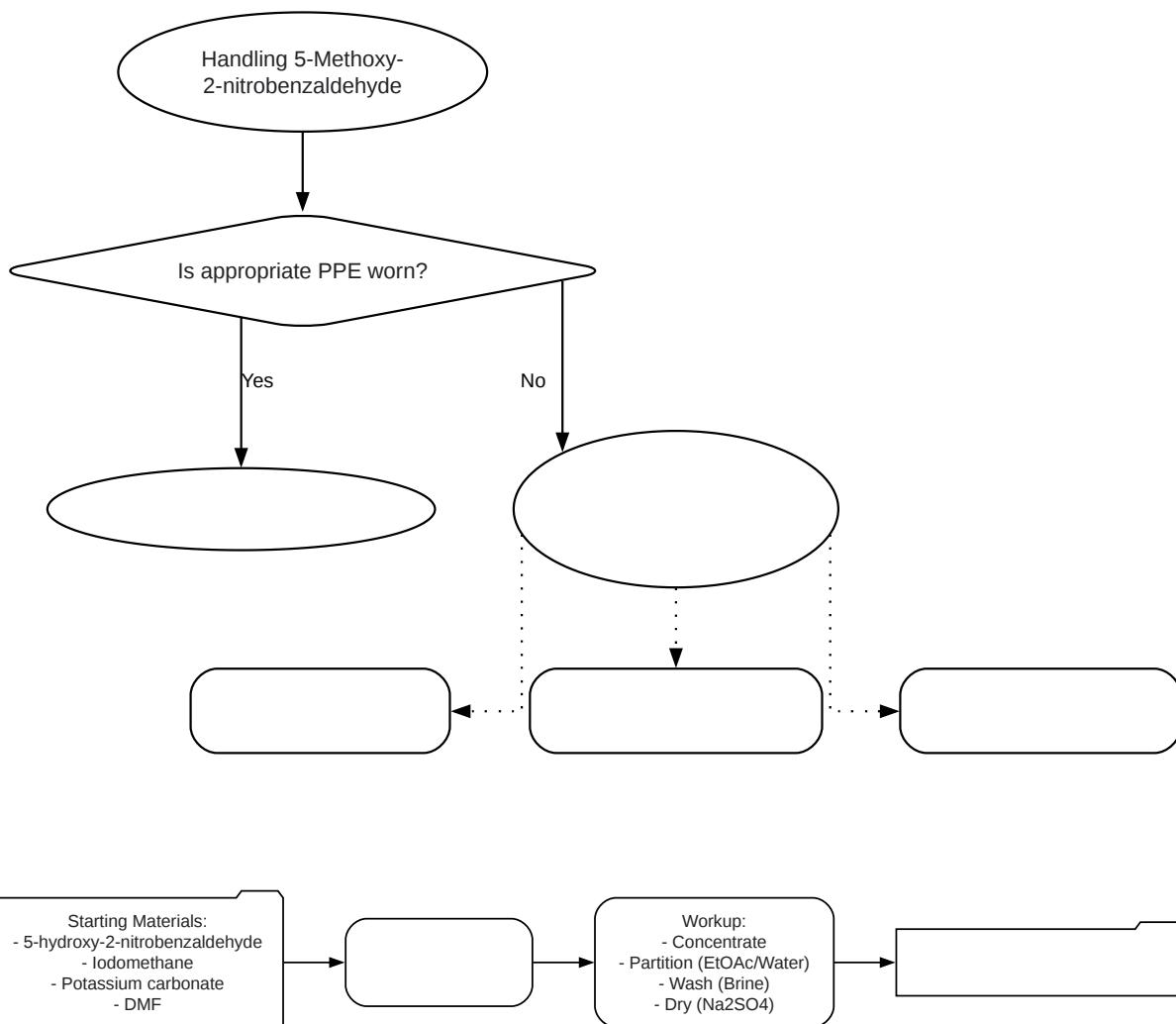
Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling this compound.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[5]
Skin Protection	Fire/flame resistant and impervious clothing. Chemical impermeable gloves.	[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	[5]

The following workflow illustrates the recommended personal protective equipment for handling **5-Methoxy-2-nitrobenzaldehyde**.

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